

# An In-depth Technical Guide to Butyl Benzenesulfonate: Chemical Properties and Structure

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## Compound of Interest

Compound Name: *Butyl benzenesulfonate*

Cat. No.: *B138820*

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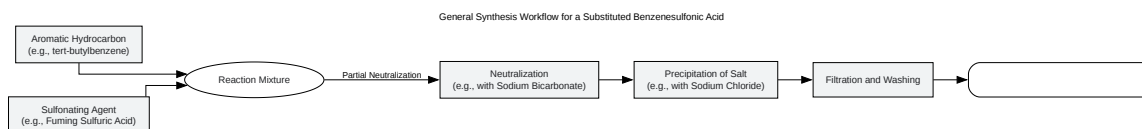
This technical guide provides a comprehensive overview of the chemical properties and structure of **butyl benzenesulfonate**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and other scientific disciplines where this compound may be of interest.

## Chemical Identity and Structure

**Butyl benzenesulfonate** is an organic compound with the chemical formula  $C_{10}H_{14}O_3S$ .<sup>[1][2][3]</sup> It is an ester of benzenesulfonic acid and butanol. The structure consists of a phenyl group attached to a sulfonyl group, which is in turn bonded to a butoxy group. Several isomers exist depending on the structure of the butyl group: n-butyl, sec-butyl, isobutyl, and tert-**butyl benzenesulfonate**. The properties of these isomers can vary significantly.

The molecular structure of **butyl benzenesulfonate** is characterized by the presence of both a polar sulfonate group and nonpolar phenyl and butyl groups, giving the molecule amphiphilic properties. This structural feature influences its solubility and reactivity.

Below is a diagram illustrating the general synthesis workflow for a substituted benzenesulfonic acid, which is a precursor to **butyl benzenesulfonate** esters.



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Caption: General synthesis workflow for a substituted benzenesulfonic acid.

## Physicochemical Properties

The physical and chemical properties of **butyl benzenesulfonate** are summarized in the table below. It is important to note that specific values can vary between different isomers.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>3</sub> S	[1][2][3]
Molecular Weight	214.28 g/mol	[1][2][3]
Appearance	Colorless to light yellow solid or liquid	[4]
Melting Point	Varies with isomer; tert-butyl isomer is a solid at room temperature	
Boiling Point	Not specified	
Density	1.145-1.152 g/cm <sup>3</sup> (for N-butyl benzenesulfonamide, a related compound)	[4]
Solubility	Soluble in polar organic solvents (e.g., ethanol, chloroform); slightly soluble in water	[4]

## Experimental Protocols

### Synthesis of 4-tert-Butylbenzenesulfonic Acid

A common precursor for the corresponding ester is the sulfonic acid. The following protocol describes the synthesis of 4-tert-butylbenzenesulfonic acid.

Materials:

- tert-butylbenzene
- Fuming sulfuric acid (oleum)
- Sodium bicarbonate
- Sodium chloride

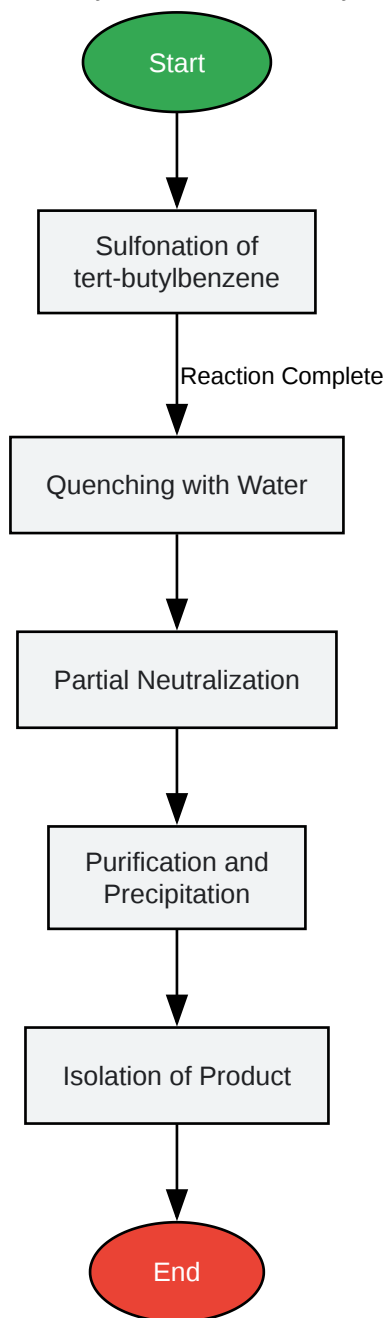
- Water
- Ice

Procedure:

- In a round-bottomed flask, slowly add 45 mL of fuming sulfuric acid to 40 grams of tert-butylbenzene over 20 minutes. Maintain the temperature below 25°C with frequent shaking.  
[5][6]
- After the addition is complete, slowly heat the mixture to 80°C with constant stirring until the oil layer of tert-butylbenzene is completely dissolved.[5][6]
- Pour the reaction mixture into 300 mL of water.
- Carefully neutralize the acid partially by adding 15 grams of sodium bicarbonate.[6]
- Filter the solution to remove any solid impurities.
- To precipitate the sodium salt of 4-tert-butylbenzenesulfonic acid, add 30 grams of sodium chloride and heat until it dissolves.[6]
- Cool the solution thoroughly in an ice bath to crystallize the product.
- Collect the crystalline product by filtration and wash it with a saturated sodium chloride solution.[5][6]
- Dry the sodium 4-(tert-butyl)benzenesulfonate salt. The free acid can be obtained by neutralization with a stoichiometric amount of a strong acid followed by extraction.[5][6]

The following diagram illustrates the logical workflow for the synthesis of 4-tert-butylbenzenesulfonic acid.

## Logical Workflow for the Synthesis of 4-tert-Butylbenzenesulfonic Acid

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Caption: Logical workflow for the synthesis of 4-tert-butylbenzenesulfonic acid.

## Reactivity and Applications

Benzenesulfonic acids and their esters are versatile reagents in organic synthesis. They can undergo a variety of reactions, including the formation of sulfonamides, sulfonyl chlorides, and other esters. The sulfonation reaction itself is reversible at temperatures above 220°C.[7]

**Butyl benzenesulfonate**, like other alkyl sulfonates, can act as an alkylating agent.[8] This reactivity is due to the sulfonate group being a good leaving group, facilitating nucleophilic substitution reactions at the butyl group. This property makes them useful in the synthesis of various organic molecules, including pharmaceuticals and agrochemicals.

## Safety Information

**Butyl benzenesulfonate** should be handled with care in a laboratory setting. It may be irritating to the skin, eyes, and respiratory system.[8] Appropriate personal protective equipment (PPE), such as gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or under a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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